

Personal protective equipment for handling 4-Bromobenzofuran

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Compound of Interest

Compound Name: 4-Bromobenzofuran

Cat. No.: B139882

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Essential Safety and Handling Guide for 4-Bromobenzofuran

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling of **4-Bromobenzofuran** (CAS No. 128868-60-0). Adherence to these procedures is essential to minimize risk and ensure a safe laboratory environment. This compound is intended for research and development purposes only.[1][2]

Hazard Identification and GHS Classification

4-Bromobenzofuran is a hazardous substance requiring careful handling. The primary hazards are summarized below.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed[3] [4]
Skin Corrosion/Irritation	2	H315: Causes skin irritation[3] [4]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation[3][4]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation[3][4]
Carcinogenicity	2	H351: Suspected of causing cancer[3]
Hazardous to the Aquatic Environment, Chronic	3	H412: Harmful to aquatic life with long lasting effects[3]

Signal Word: Warning[3]

Pictograms:[5]

- GHS07 (Exclamation Mark)
- GHS08 (Health Hazard)

Personal Protective Equipment (PPE)

A stringent PPE protocol is mandatory when handling **4-Bromobenzofuran**. Engineering controls, such as a chemical fume hood, are the primary means of exposure control, with PPE serving as a critical secondary barrier.

Body Part	Required PPE	Specifications and Best Practices
Eyes/Face	Safety Goggles and Face Shield	Goggles must provide a complete seal around the eyes. A face shield should be worn over goggles, especially when there is a risk of splashing. [1]
Hands	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Double-gloving is advised for direct handling. [6] Gloves must be changed immediately upon contamination.
Body	Chemical-resistant Laboratory Coat	A long-sleeved lab coat that can be fully buttoned is required. [6]
Respiratory	NIOSH-approved Respirator	Use a respirator with appropriate cartridges for organic vapors and particulates, especially when handling outside of a certified chemical fume hood or if dust/aerosols may be generated. [7]

Step-by-Step Handling Protocol

All operations involving **4-Bromobenzofuran** should be conducted within a certified chemical fume hood to minimize inhalation exposure.

Workflow for Handling **4-Bromobenzofuran**



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Caption: A procedural workflow for the safe handling of **4-Bromobenzofuran**.

A. Preparation and Engineering Controls:

- Before starting work, ensure that a chemical fume hood is certified and functioning correctly.
- Designate a specific area within the fume hood for handling **4-Bromobenzofuran** to contain potential contamination.
- Assemble all necessary equipment and reagents within the fume hood before introducing the compound.
- Locate the nearest emergency shower and eyewash station and confirm they are unobstructed and operational.[8]

B. Handling:

- When handling the compound, avoid contact with skin and eyes.[9]
- If creating a solution, add the compound slowly to the solvent to prevent splashing.
- Keep all containers with **4-Bromobenzofuran** tightly sealed when not in use.[1]
- Avoid the formation of dust and aerosols.[4]

C. Post-Handling:

- Decontaminate all surfaces within the fume hood that may have come into contact with the compound.

- Carefully remove PPE, avoiding contact with any potentially contaminated outer surfaces. Remove gloves last.
- Wash hands thoroughly with soap and water after handling.[\[1\]](#)

Storage and Disposal

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated area.[\[1\]](#)[\[10\]](#)
- Recommended storage temperature is 2-8°C.[\[5\]](#)[\[10\]](#)
- Store locked up.[\[1\]](#)

Disposal:

- Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[\[1\]](#)[\[11\]](#)
- Do not let the product enter drains.[\[4\]](#)[\[11\]](#)
- Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste and consult local hazardous waste regulations to ensure complete and accurate classification.[\[12\]](#)

First Aid Measures

Exposure Route	First Aid Procedure
If Inhaled	Move the person into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately. [1]
In Case of Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a physician. [1] [4]
In Case of Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes and consult a physician. [1] [4]
If Swallowed	Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a POISON CENTER or doctor if you feel unwell. [4] [11]

Accidental Release Measures

- Personal Precautions: Use personal protective equipment. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation. Evacuate personnel to safe areas.[\[4\]](#)
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[\[4\]](#)
- Methods for Cleaning Up: Pick up and arrange disposal without creating dust. Sweep up and shovel. Keep in suitable, closed containers for disposal.[\[4\]](#)

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